

# Identity of N-Acetyl-N-methyl-D-leucine

## Unconfirmed in Public Databases

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: *N-Acetyl-N-methyl-D-leucine*

Cat. No.: B15408538

[Get Quote](#)

A comprehensive search for the CAS number and molecular weight of **N-Acetyl-N-methyl-D-leucine** has yielded no direct results, suggesting the compound may be exceptionally rare, referenced under a different nomenclature, or not widely documented in publicly accessible chemical databases.

While information on the specific molecule requested by researchers, scientists, and drug development professionals is not available, data for the closely related compound, N-Acetyl-D-leucine, is well-documented. It is crucial to note that the addition of a methyl group to the nitrogen atom fundamentally changes the chemical properties of the molecule, and therefore, the data for N-Acetyl-D-leucine should not be used as a direct substitute.

## Physicochemical Data for N-Acetyl-D-leucine

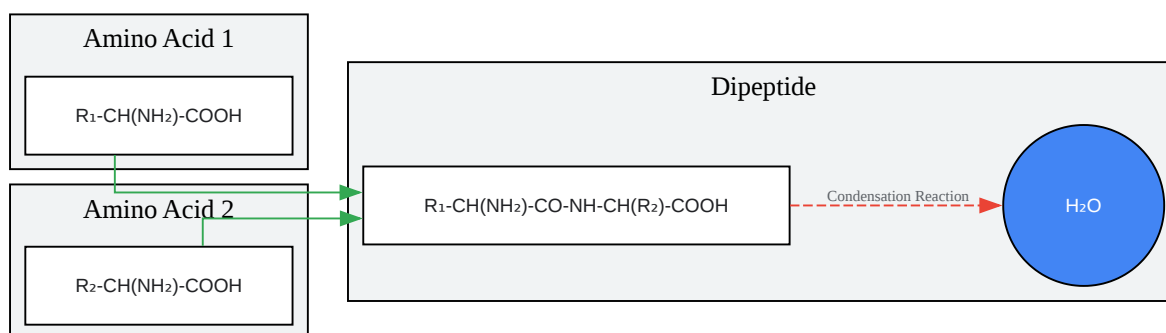
For reference and comparative purposes, the key identifiers for N-Acetyl-D-leucine are provided below in a structured format.

Property	Value	Citations
CAS Number	19764-30-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	173.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

Due to the absence of specific data for **N-Acetyl-N-methyl-D-leucine**, this guide cannot proceed with detailing experimental protocols or signaling pathways related to this particular compound. Further investigation into specialized chemical supplier catalogs or chemical synthesis literature may be required to obtain information on **N-Acetyl-N-methyl-D-leucine**.

## Visualization of General Peptide Bond Formation

As a foundational concept relevant to the topic, the following diagram illustrates the general principle of peptide bond formation, which is central to the structure of N-acetylated amino acids.



[Click to download full resolution via product page](#)

Caption: General workflow of a condensation reaction forming a peptide bond between two amino acids.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1.  $\geq 99\%$  (TLC), suitable for ligand binding assays and cell culture | Sigma-Aldrich [sigmaaldrich.com]

- 2. N-Acetyl-D-leucine | C<sub>8</sub>H<sub>15</sub>NO<sub>3</sub> | CID 1241420 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. N-Acetyl-D-leucine, 99% | CAS 19764-30-8 | Chemical-Suppliers [chemical-suppliers.eu]
- To cite this document: BenchChem. [Identity of N-Acetyl-N-methyl-D-leucine Unconfirmed in Public Databases]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15408538#n-acetyl-n-methyl-d-leucine-cas-number-and-molecular-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)